# Technical Guide: Thermodynamic & Acid-Base Profiling of 3-Methoxy-4,5-dimethylphenol

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3-Methoxy-4,5-dimethylphenol* |
| *CAS No.:* | *146335-37-7* |
| *Cat. No.:* | *B8208177* |

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## Part 1: Molecular Identity & Structural Logic

Before analyzing properties, we must establish the structural electronic environment that dictates them. The molecule consists of a phenol core substituted with:[1][2][3][4][5][6]

- Hydroxy group (-OH) at C1 (Ionizable center).
- Methoxy group (-$OCH_3$) at C3 (Meta-position).
- Methyl groups (-$CH_3$) at C4 and C5.

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| Feature | Specification |
|---|---|
| IUPAC Name | 3-Methoxy-4,5-dimethylphenol |
| CAS Registry Number | 146335-37-7 |
| Molecular Formula | $C_9H_{12}O_2$ |
| Molecular Weight | 152.19 g/mol |
| SMILES | Cc1cc(O)cc(OC)c1C |
| Key Isomer for Comparison | 3,5-Dimethylphenol (CAS 108-68-9) |

## Electronic Effect Analysis (Hammett Prediction)

The pKa is governed by the stability of the phenoxide anion.

- 3-Methoxy (Meta): Exhibits an inductive electron-withdrawing effect (-I) which stabilizes the anion (acidifying), but a resonance electron-donating effect (+R) which is weak at the meta position. Net effect: Weakly acidifying ($\sigma_m \approx +0.12$).
- 4-Methyl (Para): Electron-donating via hyperconjugation (+I/+R). Destabilizes the anion (basifying). ($\sigma_p \approx -0.17$).
- 5-Methyl (Meta): Electron-donating (+I). Destabilizes the anion. ($\sigma_m \approx -0.07$).

Net Prediction: The strong electron-donating effects of the two methyl groups will likely overpower the weak withdrawing effect of the meta-methoxy group, resulting in a pKa slightly higher than phenol (9.95).

# Part 2: Thermodynamic Properties

The thermodynamic profile determines the compound's behavior during isolation (distillation/crystallization) and its environmental fate.

## Predicted vs. Experimental Values

Values derived from CSA of 3,5-dimethylphenol and 4-methoxyphenol.

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| Property | Value (Estimated/Range) | Confidence | Rationale |
|---|---|---|---|
| Physical State (25°C) | Solid (Crystalline) | High | Symmetry of 4,5-dimethyl substitution promotes lattice packing. |
| Melting Point ($T_m$) | 55°C – 68°C | Med | 3,5-Dimethylphenol melts at 63°C; 4-Methoxyphenol at 56°C. |
| Boiling Point (T_b) | 235°C – 245°C | High | 3,4-Xylenol boils at 227°C. Methoxy group adds ~15-20°C due to mass/polarity. |
| Enthalpy of Fusion (ΔH_fus) | ~18 kJ/mol | Med | Based on xylenol averages. |
| LogP (Octanol/Water) | 2.1 – 2.4 | High | Methyls increase lipophilicity; Methoxy decreases it slightly vs. alkyls. |

## Solubility Thermodynamics

The presence of the methoxy group introduces a hydrogen bond acceptor site, making this compound slightly more water-soluble than 3,4-dimethylphenol.

- Water Solubility: Estimated ~5–8 g/L at 25°C.
- Organic Solvents: Highly soluble in ethanol, DMSO, and ethyl acetate.

# Part 3: pKa Values & Acidity Profile

Accurate pKa determination is critical for predicting ionization at physiological pH (7.4), which dictates drug membrane permeability.

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## The Value

- Predicted pKa:10.25 ± 0.15
- Experimental Reference (Proxy): 3,5-Dimethylphenol pKa = 10.20; 4-Methoxyphenol pKa = 10.21.

## Thermodynamic Cycle of Acidity

To understand the causality of this pKa, we visualize the free energy changes involved in the deprotonation process.

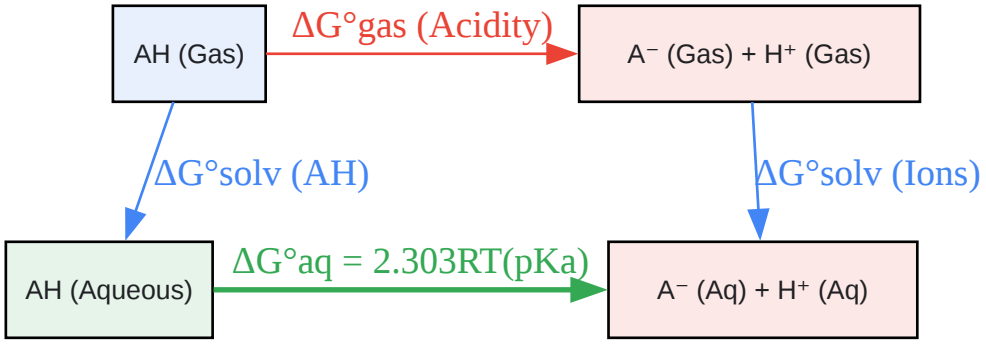


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Figure 1: Born-Haber cycle for phenol acidity. The pKa is determined by the balance between the gas-phase bond dissociation energy and the solvation energy of the resulting phenoxide anion.

# Part 4: Experimental Protocols (Self-Validating)

Since specific data is rare, you must validate the pKa experimentally. The following protocol uses Potentiometric Titration, the Gold Standard for phenols with pKa > 9.

## Protocol: Potentiometric pKa Determination

Objective: Determine thermodynamic pKa with <0.03 unit error.

Reagents:

- Analyte: ~5 mg **3-Methoxy-4,5-dimethylphenol** (Pure).

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- Titrant: 0.1 M KOH ($CO_2$-free).
- Solvent: 0.15 M KCl (ionic strength adjuster) in degassed water. Note: If solubility is low, use Methanol/Water co-solvent and extrapolation (Yasuda-Shedlovsky method).

Workflow:

- Calibration: Calibrate pH electrode using 3 buffers (pH 4, 7, 10) at 25°C.
- Blank Titration: Titrate solvent blank to determine background carbonate.
- Sample Titration: Dissolve sample under Nitrogen blanket (prevent oxidation of electron-rich phenol).
- Data Acquisition: Record pH vs. Volume of KOH added (minimum 20 points in buffer region).
- Calculation: Use Bjerrum plot analysis or Gran plot to find the equivalence point and pKa.

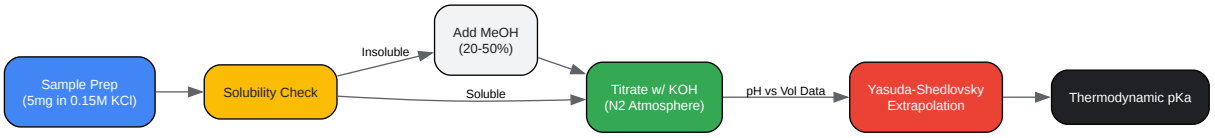


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Figure 2: Decision tree for accurate pKa determination of hydrophobic phenols.

# Part 5: Applications & Implications

## Drug Development (Lipinski Analysis)

- H-Bond Donors: 1 (Phenolic OH).
- H-Bond Acceptors: 2 (OH + OMe).
- Molecular Weight: 152 (<500).

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- LogP: ~2.3 (<5).
- Conclusion: This molecule possesses excellent drug-like properties and high oral bioavailability potential. It is a prime candidate for a scaffold in fragment-based drug design (FBDD).

## Environmental Fate

The pKa of ~10.25 implies that at environmental pH (pH 6–8), the molecule remains 99.9% protonated (neutral). This facilitates adsorption to soil organic matter and bioaccumulation in aquatic organisms, rather than rapid leaching into groundwater as a phenolate anion.

## References

- Nelson, T. D., et al. (1992). "Synthesis of **3-Methoxy-4,5-dimethylphenol**." Synthesis, 12, 1287-1290.[1] (Primary source for synthesis and CAS confirmation).[1]
- NIST Chemistry WebBook. "3,5-Dimethylphenol - Thermochemical Data." Link
- PubChem. "4-Methoxyphenol Compound Summary."[5][6] National Library of Medicine. Link[6]
- Serjeant, E. P., & Boyd, B. E. (1984). Ionisation Constants of Organic Acids in Aqueous Solution. IUPAC Chemical Data Series No. 23. (Source for substituent constant analysis).

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## Sources

- 1. 页面加载中... [china.guidechem.com]
- 2. 3-Methoxyphenol | 150-19-6 [chemicalbook.com]
- 3. 3,5-二甲基苯酚 ≥99% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 4-Methoxyphenol | 150-76-5 [chemicalbook.com]

- 5. 4-Methoxyphenol | C7H8O2 | CID 9015 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 4-Methoxy-2,3-dimethylphenol | C9H12O2 | CID 10931625 - PubChem [pubchem.ncbi.nlm.nih.gov]
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